

# Essential Safety and Logistical Information for Handling Tris(4-aminophenyl)amine

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## Compound of Interest

Compound Name: *Tris(4-aminophenyl)amine*

Cat. No.: *B013937*

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This document provides immediate, procedural guidance for the safe handling and disposal of **Tris(4-aminophenyl)amine** (CAS No. 5981-09-9). Adherence to these protocols is critical to ensure personnel safety and regulatory compliance in the laboratory environment.

## Hazard Identification and Quantitative Data

**Tris(4-aminophenyl)amine** is classified as a hazardous chemical. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup> All personnel handling this substance must be thoroughly familiar with its potential hazards.

Property	Value	Reference
CAS Number	5981-09-9	[1]
Molecular Formula	C18H18N4	[3]
Molecular Weight	290.36 g/mol	[3]
Appearance	Solid	[1]
Melting Point	230 °C (446 °F)	[1]
Occupational Exposure Limits (OELs)	No specific OELs have been established by major regulatory bodies such as OSHA or NIOSH. It is recommended to handle the substance in accordance with good industrial hygiene and safety practices to minimize exposure.	[1]

## Operational Plan: Step-by-Step Handling Procedures

This section outlines the mandatory procedures for the safe handling of **Tris(4-aminophenyl)amine** from preparation to use.

### Engineering Controls and Preparation

- Ventilation: Always handle **Tris(4-aminophenyl)amine** in a well-ventilated area.[1][4] A chemical fume hood is highly recommended to minimize inhalation of dust particles.
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1]
- Work Area Preparation: Designate a specific area for handling this chemical. Cover the work surface with an absorbent, disposable material to contain any potential spills.

## Personal Protective Equipment (PPE)

All personnel must wear the following PPE before handling **Tris(4-aminophenyl)amine**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin and Body Protection:
  - Wear a lab coat or other protective clothing to prevent skin exposure.[\[1\]](#)
  - Use chemically resistant gloves (e.g., nitrile gloves).[\[5\]](#) Always inspect gloves for any signs of degradation or punctures before use.
- Respiratory Protection:
  - Under normal, well-ventilated conditions, respiratory protection may not be required.[\[1\]](#)
  - If dust formation is likely or ventilation is inadequate, a NIOSH-approved respirator with a particle filter is recommended.[\[1\]](#)

## Chemical Handling

- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[\[1\]](#)
- Weighing: If weighing is required, perform this task in a ventilated enclosure or a fume hood.
- Avoid Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing.[\[1\]](#)
- Ingestion and Inhalation: Avoid ingestion and inhalation of the substance.[\[1\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[1\]](#)[\[4\]](#)

## Storage

- Container: Keep the container tightly closed when not in use.[\[1\]](#)[\[4\]](#)

- Location: Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Incompatible Materials: Store away from oxidizing agents.[\[1\]](#)

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Tris(4-aminophenyl)amine** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

### Waste Segregation and Collection

- Solid Waste:
  - Carefully sweep up any spilled solid material and place it into a suitable, labeled, and closed container for disposal.[\[1\]](#)
  - Dispose of any contaminated disposable materials (e.g., bench paper, gloves, weigh boats) in the same designated waste container.
- Empty Containers: Do not reuse empty containers. Triple rinse the container with a suitable solvent, and dispose of the rinsate as chemical waste.

### Labeling and Storage of Waste

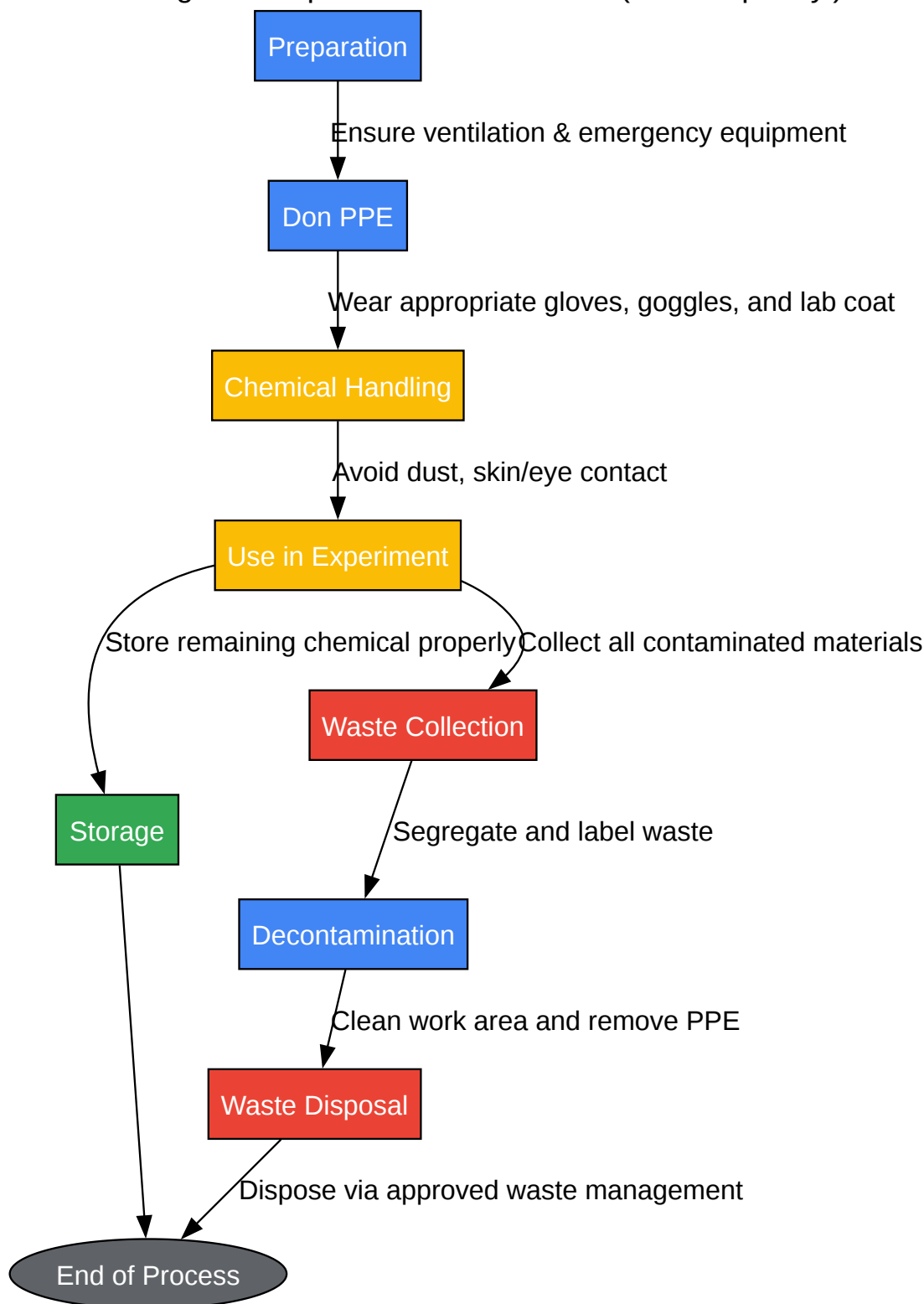
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name "**Tris(4-aminophenyl)amine**".
- Storage: Store the sealed waste container in a designated, secure area away from incompatible materials, pending disposal.

### Final Disposal

- Professional Disposal: Dispose of the chemical waste through an approved and licensed waste disposal company.[\[1\]](#) Do not dispose of it down the drain or in the regular trash.
- Regulatory Compliance: Ensure that all local, state, and federal regulations for hazardous waste disposal are strictly followed.

# Workflow for Handling Tris(4-aminophenyl)amine

Safe Handling and Disposal Workflow for Tris(4-aminophenyl)amine



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Caption: Workflow for the safe handling and disposal of **Tris(4-aminophenyl)amine**.

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